

1,12-Dodecanediamine application efficacy in different polymers

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Compound Focus: 1,12-Dodecanediamine

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Application Efficacy of 1,12-Dodecanediamine in Polymers

The table below summarizes the role and performance of DDA in different polymer systems as reported in recent scientific literature.

Polymer System	Role of 1,12-Dodecanediamine	Key Experimental Findings & Efficacy	Data Source
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| **Thermoplastic Polyamide Elastomers (TPAEs)** | A monomer (with dodecanedioic acid) forming the hard, crystalline polyamide (PA1212) block in a copolymer with polyetheramine soft segments [1]. | • **Microphase Separation:** Creates crystalline polyamide domains that act as physical cross-links, providing strength and elasticity. • **Mechanical Properties:** Resulting TPAEs show **high elastic recovery** and **low residual strain**. • **Low-Temperature Performance:** TPAEs with high soft content (62-76 wt%) exhibit excellent **damping performance at low temperatures**. • **Material Density:** Produces lightweight polymers with a density between **1.01 and 1.03 g/cm³** [1]. | | **Starch-Based Food Packaging Films** | Reacts with dialdehyde groups in oxidized starch to form a Schiff base, creating a benzoxazine derivative that enhances the film's properties [2]. | • **Hydrophobicity:** Imparts water-resistant properties to the starch film. • **Antimicrobial Activity:** The resulting film shows efficacy against microbes, helping to preserve food. • **UV Resistance:**

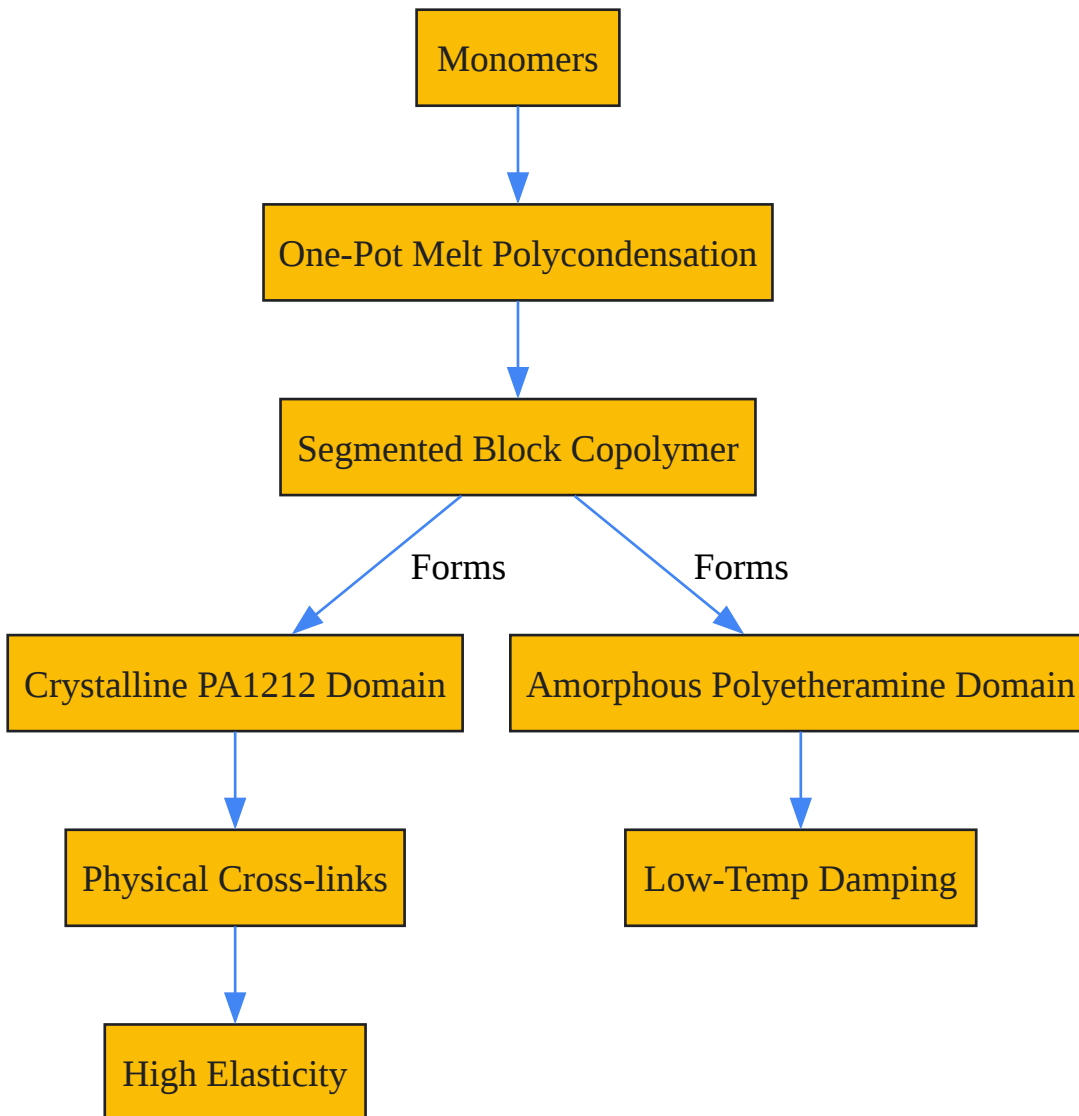
The film exhibits **UV-blocking capabilities**. • **Food Preservation:** Effectively extended the shelf life of mangoes and grapes in tests [2]. |

Detailed Experimental Protocols

For researchers seeking to replicate or understand these studies, here is a summary of the key experimental methodologies.

Synthesis of PA1212-PPG Thermoplastic Polyamide Elastomers (TPAEs)

This one-pot melt polycondensation method provides a route to prepare TPAEs with high tolerance for compatibility between polyamide and polyether oligomers [1].



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- **Key Materials:**

- **1,12-Dodecanediamine** [1] [3]
- Dodecanedioic acid [1]
- Poly(propylene glycol) diamine (Jeffamine D400, D2000) as the soft segment [1]
- Catalyst: Sodium hypophosphite monohydrate [1]

- **Polymerization Procedure:**

- The diacid, diamines (both DDA and PPG diamine), and catalyst are combined directly in a reactor [1].
- The reaction is conducted under a nitrogen atmosphere [1].

- **Key Materials:**

- Corn starch [2]
- **1,12-Dodecanediamine** [2]
- Sodium periodate (oxidizing agent) [2]
- Polymer matrix (e.g., Polyvinyl alcohol - PVA) [2]

- **Film Fabrication Procedure:**

- **Synthesis of Oxidized Corn Starch (OCS):** Corn starch is reacted with sodium periodate to introduce aldehyde groups (dialdehyde starch) [2].
- **Schiff Base Reaction:** The OCS is then reacted with **1,12-Dodecanediamine**. The amine groups of DDA react with the aldehyde groups of OCS to form a benzooxazine (BOZ-DDA) derivative [2].
- **Film Formation:** The modified starch (BOZ-DDA) is blended with a biodegradable polymer like PVA in a solvent. The mixture is poured into a plate and the solvent is evaporated to form a film via the solution casting method [2].

- **Characterization & Testing Methods:**

- **Structural Analysis:** FT-IR to confirm the formation of the Schiff base and benzooxazine structure [2].
- **Performance Tests:**
 - **Water Resistance:** Contact angle measurement to assess hydrophobicity [2].
 - **Antimicrobial Activity:** Tests against common bacteria like *Staphylococcus aureus* and *Escherichia coli* [2].
 - **UV-Blocking:** UV-Vis spectroscopy to measure light transmission in the UV range [2].
 - **Real-World Efficacy:** Food preservation tests on fruits like mangoes and grapes to monitor spoilage and shelf life [2].

Key Insights for Research and Development

- **DDA as a Hydrophobic Modifier:** The long alkyl chain of DDA can be leveraged to introduce hydrophobicity into naturally hydrophilic biopolymers like starch, which is valuable for creating water-resistant packaging [2].
- **Monomer for Tailored Morphology:** In high-performance elastomers like TPAEs, DDA serves as a key monomer to create a crystalline hard segment. The length of its carbon chain promotes the formation of a stable microphase-separated structure, which is crucial for achieving an optimal balance between strength and elasticity [1].

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